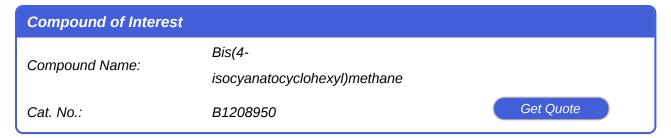




CAS number 5124-30-1 properties and safety data

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An In-depth Technical Guide to Methylene bis(4-cyclohexylisocyanate) (CAS 5124-30-1)

This guide provides a comprehensive overview of the core properties, safety data, and handling protocols for Methylene bis(4-cyclohexylisocyanate), CAS number 5124-30-1. It is intended for researchers, scientists, and professionals in drug development and chemical manufacturing who require detailed technical information.

Chemical Identification

Methylene bis(4-cyclohexylisocyanate), also known as 4,4'-Methylenebis(cyclohexyl isocyanate) or hydrogenated MDI (H12MDI), is an aliphatic diisocyanate.[1] It is a clear, colorless to light-yellow liquid at room temperature.[2][3][4] This compound is primarily used in the production of urethane products, particularly for applications requiring high stability against ultraviolet light, such as enamel coatings.[1][5]

Synonyms: Dicyclohexylmethane 4,4'-diisocyanate, DMDI, HMDI, Hydrogenated MDI, Reduced MDI, Saturated MDI, bis(4-isocyanatocyclohexyl)methane.[2][3][4]

Physicochemical Properties

The physical and chemical properties of Methylene bis(4-cyclohexylisocyanate) are summarized in the table below. It is soluble in acetone and chloroform, but reacts with water



and ethanol.[6][7] This reactivity, particularly with water and alcohols, is a critical consideration for its handling and storage.[6][7][8]

Property	Value	Source(s)
Molecular Formula	C15H22N2O2	[2]
Molecular Weight	262.35 g/mol	[4]
Appearance	Clear, colorless to light-yellow liquid	[2][3][6]
Melting Point / Freezing Point	< -10°C (14°F)	[2][4]
Boiling Point	168°C @ 1.5 mmHg	[6]
Density / Specific Gravity	1.066 - 1.07 g/mL at 25°C (77°F)	[2][6]
Vapor Pressure	0.001 mmHg at 25°C (77°F)	[2][4]
Flash Point	>202°C (>395°F)	[2][9]
Refractive Index	n20/D 1.497	[6]
Water Solubility	Reacts with water	[4][9]

Toxicological Data and Health Hazards

Methylene bis(4-cyclohexylisocyanate) is a hazardous substance with significant health risks, primarily associated with inhalation and skin contact.[5] It is classified as toxic or fatal if inhaled. [10][11][12][13]

Acute Toxicity:

- Inhalation: Toxic if inhaled, with an Acute Toxicity Estimate (ATE) for LC50 (4h) of 0.5 mg/l.
 [10] Inhalation can cause severe irritation of the nose, throat, and lungs, leading to coughing, shortness of breath, and potentially a life-threatening build-up of fluid in the lungs (pulmonary edema).
 [5] Symptoms may be delayed.
- Skin Contact: Causes skin irritation and can lead to burns.[5][10]



• Eye Contact: Causes serious eye irritation and can result in burns and possible eye damage. [5][10]

Sensitization:

- Respiratory: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[10]
 [11] Once sensitized, even very low future exposures can trigger a severe respiratory reaction.[5]
- Skin: May cause an allergic skin reaction.[10][11] If an allergy develops, subsequent low-level exposure can cause itching and a skin rash.[5]

Organ-Specific Effects:

- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[10][11]
- Carcinogenicity, Mutagenicity, Reproductive Toxicity: Based on available data, the classification criteria for carcinogenicity, germ cell mutagenicity, or reproductive toxicity are not met.[10][11]

Endpoint	Value	Species	Source(s)
LC50 Inhalation (4h)	0.5 mg/L (ATE)	-	[10]
NOAEL (teratogenicity)	36 mg/m³	Rat	[13]
NOAEL (maternal toxicity)	1 mg/m³	Rat	[13]
NOAEL (developmental toxicity)	6 mg/m³	Rat	[13]

GHS Classification and Safety Regulations

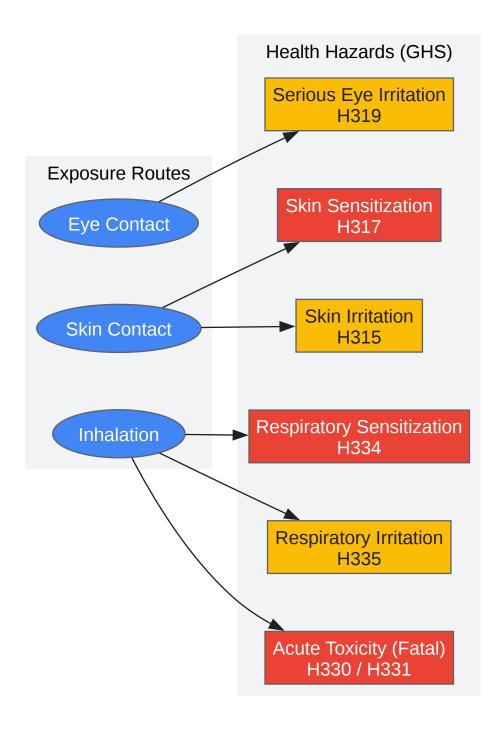
The substance is regulated under various international and national guidelines. Its GHS classification underscores its significant hazards.



- GHS Hazard Statements: H315, H317, H319, H330, H331, H334, H335, H410.[10]
 - H315: Causes skin irritation.[10][11]
 - H317: May cause an allergic skin reaction.[10][11]
 - H319: Causes serious eye irritation.[10][11]
 - H330/H331: Fatal/Toxic if inhaled.[10]
 - H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[10][11]
 - H335: May cause respiratory irritation.[10][11]
 - H410: Very toxic to aquatic life with long lasting effects.

The logical relationship between exposure routes and resulting health hazards is visualized below.





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Figure 1: Exposure routes and corresponding GHS health hazards for CAS 5124-30-1.

Occupational Exposure Limits



Organization	Limit	Value	Source(s)
ACGIH	TLV-TWA	0.005 ppm (0.0535 mg/m³)	[6]
NIOSH	REL-C	0.01 ppm (0.11 mg/m³)	
OSHA (Vacated)	PEL-C	0.01 ppm (0.11 mg/m³)	[12]

Experimental Protocols

Detailed experimental protocols for toxicological studies are often proprietary. However, studies cited adhere to established guidelines, such as OECD Test Guideline 414 for developmental toxicity.[13] For workplace safety monitoring, standardized analytical methods are available.

Workplace Air Monitoring Protocol

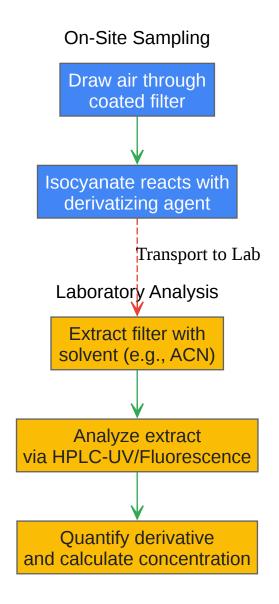
Regulatory bodies like OSHA provide methodologies for determining the concentration of isocyanates in the air. The general workflow involves air sampling, sample derivatization, and analysis via chromatography.

Methodology:

- Sampling: Air is drawn through a filter (e.g., glass fiber filter) coated with a derivatizing agent, such as 1-(2-pyridyl)piperazine (1-2PP). The sampler is typically "open-faced" to ensure efficient collection.[2]
- Derivatization: The isocyanate groups (-NCO) react with the agent on the filter to form a stable urea derivative. This step is crucial as isocyanates are highly reactive and unstable.
- Sample Preparation: The filter is extracted with a suitable solvent (e.g., acetonitrile) to dissolve the derivative. The solution may be further diluted or concentrated as needed.
- Analysis: The extract is analyzed using High-Performance Liquid Chromatography (HPLC)
 with ultraviolet (UV) or fluorescence detection. The concentration of the derivative is
 measured and correlated back to the original airborne isocyanate concentration.



The workflow for this analytical procedure is illustrated in the diagram below.



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Figure 2: General workflow for monitoring airborne isocyanate concentrations.

Handling, Storage, and First Aid Safe Handling

Work under a chemical fume hood. Do not breathe vapors or aerosols.[14]



- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves,
 safety goggles with a face shield, and respiratory protection (e.g., ABEK filter respirator).[12]
- Ensure adequate ventilation.[11] Eyewash stations and safety showers should be readily accessible.[15]
- Avoid contact with skin and eyes.[5]
- Wash hands thoroughly after handling.[11] Contaminated work clothing should not be allowed out of the workplace.

Storage

- Store in tightly closed containers in a cool, dry, and well-ventilated area.[6][12]
- Store locked up or in an area accessible only to authorized personnel.[12]
- The substance is moisture-sensitive; store under an inert atmosphere.[12][15]
- Keep away from incompatible materials, including water, alcohols, amines, strong bases, acids, and organotin catalysts.[3][6] The material may slowly polymerize if heated above 50°C (122°F).[3][6]

First Aid Measures

- Inhalation: Immediately move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[6][12][15]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[6][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][8]
- Ingestion: Do NOT induce vomiting. If the person is conscious, give large quantities of water.
 Seek immediate medical attention.[6][15]



 Note: Medical observation is recommended for 24 to 48 hours after overexposure via inhalation, as pulmonary edema may be delayed.[6]

Stability and Reactivity

This compound is incompatible with many substances. Reactions with amines, alcohols, acids, bases, and strong oxidizing agents can be vigorous and exothermic, releasing toxic gases.[7] [8][9] It reacts with water to form amines and carbon dioxide.[7][8] Acids and bases can initiate hazardous polymerization reactions.[7][8] Hazardous decomposition products upon combustion include carbon oxides and nitrogen oxides (NOx).[11]

Environmental Effects

Methylene bis(4-cyclohexylisocyanate) is considered very toxic to aquatic life, with long-lasting effects. Releases to the environment should be avoided. The substance hydrolyzes rapidly in water (half-life of ~2 hours) and is not readily biodegradable.[13][16] Due to its low expected adsorption to soil and rapid hydrolysis, its mobility and persistence in the environment are complex.[13]

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